

Go 6976 Technical Support Center: Troubleshooting Solubility and Experimental Design

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Compound of Interest

Compound Name: Go 7874

Cat. No.: B10773938

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges and effective use of Go 6976, a potent protein kinase C (PKC) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is Go 6976 and what are its primary targets?

Go 6976 is a selective, cell-permeable, and ATP-competitive inhibitor of protein kinase C (PKC). It exhibits high potency against Ca²⁺-dependent PKC isoforms, particularly PKC α and PKC β 1, with IC₅₀ values of 2.3 nM and 6.2 nM, respectively.^{[1][2]} It shows no significant inhibitory activity against Ca²⁺-independent PKC isoforms such as δ , ϵ , and ζ .^[2] In addition to its effects on PKC, Go 6976 has been shown to inhibit other kinases including JAK2, Flt3, TrkA, and TrkB.^{[1][3]}

Q2: What is the primary application of Go 6976 in research?

Go 6976 is widely utilized in cell signaling research to investigate the roles of PKC α and PKC β in various cellular processes. Its ability to inhibit these specific isoforms allows for the elucidation of their involvement in pathways related to cell proliferation, apoptosis, and differentiation.[2] Furthermore, its anti-tumor properties are under investigation, as it has been observed to promote the formation of cell junctions and inhibit the invasion of carcinoma cells.[4][5]

Q3: In which solvents is Go 6976 soluble?

Go 6976 is readily soluble in dimethyl sulfoxide (DMSO).[1][3][6] It is very poorly soluble in ethanol and is considered insoluble in water.[1][3]

Troubleshooting Guide for Solubility Issues

Problem: I am having difficulty dissolving Go 6976.

Solution:

- Ensure you are using the correct solvent. The recommended solvent for Go 6976 is fresh, anhydrous DMSO.[3] Using old or moisture-laden DMSO can significantly reduce solubility.[3]
- Follow the recommended reconstitution protocol. For preparing a stock solution, it is advisable to reconstitute the lyophilized powder in DMSO. For example, to create a 1 mM stock solution from 500 μ g of Go 6976, you would add 1.32 ml of DMSO.[1]
- Employ physical methods to aid dissolution. If the compound does not dissolve readily, you can try the following:
 - Warming: Gently warm the solution at 37°C for 10-15 minutes.[6]
 - Sonication: Use an ultrasonic bath to agitate the solution for a short period.[6][7]

Problem: My Go 6976 precipitated out of solution when I added it to my aqueous cell culture medium.

Solution:

This is a common issue when diluting a DMSO stock solution into an aqueous buffer or medium. To avoid precipitation:

- Perform serial dilutions in DMSO first. Before adding Go 6976 to your aqueous medium, perform an intermediate dilution of your stock solution in DMSO.[\[7\]](#)
- Ensure rapid mixing. When adding the diluted Go 6976 to your final aqueous solution, ensure the solution is being mixed (e.g., by gentle vortexing or pipetting) to facilitate rapid and even dispersion.
- Do not exceed the aqueous solubility limit. The maximum solubility of Go 6976 in aqueous solutions is very low, estimated to be around 1-5 μM .[\[1\]](#) Your final working concentration should not exceed this limit.

Data Presentation

Table 1: Solubility of Go 6976 in Various Solvents

Solvent	Solubility	Notes
DMSO	>10 mM [6] [8]	The most recommended solvent. Fresh, anhydrous DMSO is crucial for optimal solubility. [3] Sonication can aid dissolution. [7]
5 mg/mL		
25 mg/mL [1]		
44.7 mg/mL (118.43 mM) [3]		
45.0 mg/mL (118.9 mM) [7]		
Ethanol	Insoluble/Very Poorly Soluble [1] [3]	Not a recommended solvent.
Water	Insoluble (~1-5 μM) [1] [3]	Not a recommended solvent for stock solutions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Go 6976 Stock Solution in DMSO

- Materials:
 - Go 6976 powder (Molecular Weight: ~378.43 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 - Weigh out 1 mg of Go 6976 powder and place it in a sterile microcentrifuge tube.
 - Add 264.2 μ L of anhydrous DMSO to the tube.
 - Vortex the tube until the powder is completely dissolved. If necessary, gently warm the tube to 37°C or sonicate for a few minutes.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C, protected from light.^[1] The stock solution is stable for up to 3-4 months under these conditions.^[1]

Protocol 2: General Protocol for Cell-Based Assays

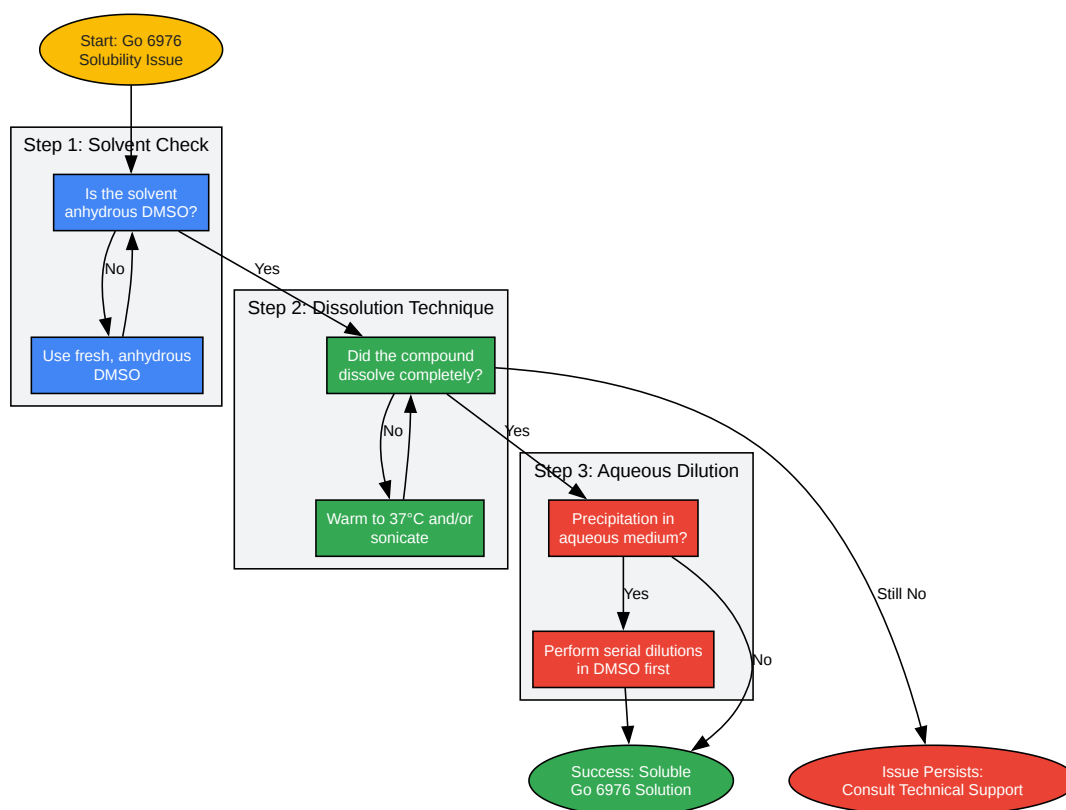
- Cell Seeding: Plate cells at the desired density in a suitable culture vessel and allow them to adhere overnight.
- Preparation of Working Solution:
 - Thaw an aliquot of the 10 mM Go 6976 DMSO stock solution.
 - Prepare an intermediate dilution of the stock solution in fresh, sterile DMSO.
 - Dilute the intermediate solution into pre-warmed cell culture medium to achieve the final desired working concentration (typically in the range of 0.1-10 μ M).^[1] Ensure thorough

mixing to prevent precipitation.

- Cell Treatment:
 - Remove the existing medium from the cells and replace it with the medium containing the final concentration of Go 6976.
 - Incubate the cells for the desired treatment time, which can range from 30 minutes to 24 hours or longer depending on the experimental design.[\[1\]](#)

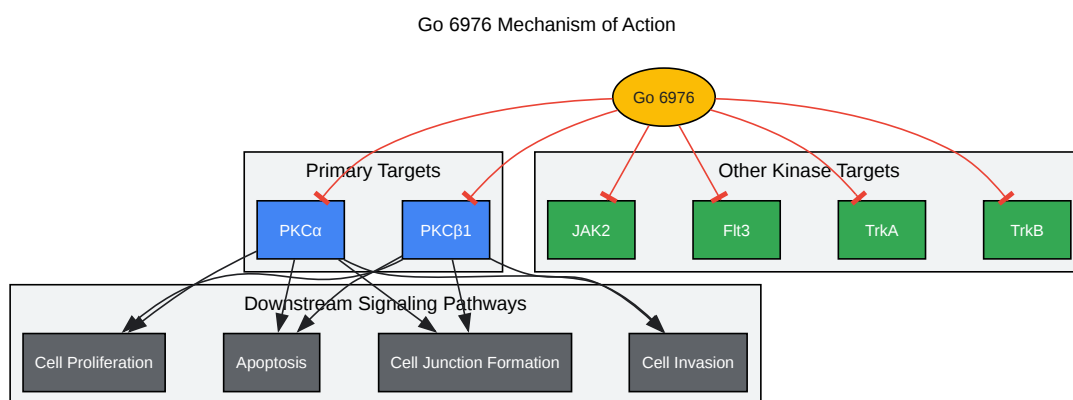
Visualizations

Troubleshooting Go 6976 Solubility Issues



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Caption: Troubleshooting workflow for Go 6976 solubility issues.



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Caption: Simplified signaling pathways affected by Go 6976.

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